

# Silal Innovation Oasis: A Technical Primer on Next-Generation Agricultural Research

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AL AIN, UAE – **Silal**, Abu Dhabi's leading agri-food innovation company, today releases a technical overview of the core research and development capabilities at its state-of-the-art Innovation Oasis. This document is intended for researchers, scientists, and drug development professionals, detailing the foundational scientific programs and technological platforms being deployed to address the critical challenges of arid climate agriculture.

The **Silal** Innovation Oasis, located in Al Ain, is a dedicated 300,000-square-meter hub designed to be an ecosystem for agricultural innovation.<sup>[1][2]</sup> The facility's primary mission is to develop and trial commercially viable and technologically robust solutions to bolster the UAE's food security in alignment with the National Food Security Strategy 2051.<sup>[3]</sup> Research at the Oasis is centered on overcoming the primary regional challenges of high temperatures, low freshwater availability, poor soil quality, and high energy consumption.<sup>[4]</sup>

The facility is equipped with advanced laboratories, including soil and water labs, pest and disease diagnostic labs, and variety improvement labs.<sup>[1][2]</sup> It also features controlled environment growth chambers, a phenotyping facility for seed development, protected-area trial facilities like greenhouses and net-houses with integrated sensor technology, and open-field trial sites.<sup>[1][2][4][5]</sup>

## Core Research Capabilities and Collaborations

**Silal's** research strategy is built upon a foundation of strategic partnerships with global leaders in academia and industry. These collaborations are structured to create synergistic research programs that leverage specialized expertise and cutting-edge technology.

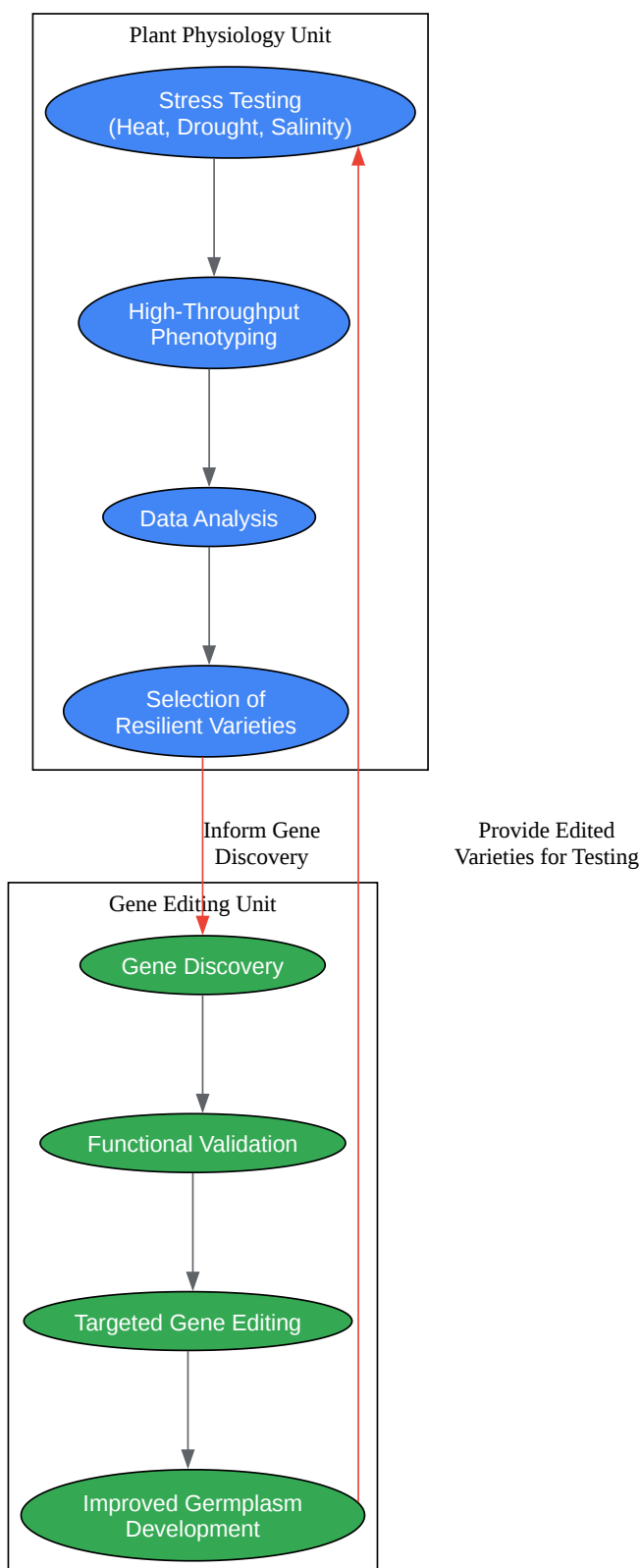
Research Area	Key Partners	Primary Objectives	Core Technologies & Methodologies
Abiotic Resilience & Crop Genomics	Limagrain Vegetable Seeds	Development of crop varieties resilient to heat, drought, and salinity.	Plant Physiology Analysis, Advanced Gene Editing Techniques. <a href="#">[6]</a>
Agri-Robotics & Automation	Khalifa University	Transformation of farming practices through intelligent and cost-effective robotics.	Autonomous Greenhouse Systems, AI-driven Crop Monitoring, Soft Robotic End-Effectors. <a href="#">[1]</a>
Sustainable Water Management	Desolenator	Deployment of carbon-neutral water desalination for agricultural use.	100% Solar Thermal Desalination, Zero-Brine Crystallization. <a href="#">[4]</a>
Alternative Crop Development	International Center for Biosaline Agriculture (ICBA)	Cultivation and value chain development for climate-resilient crops like quinoa.	Field and Seed Production Trials, Evaluation of Salinity Tolerance and Yield.
Digital & Regenerative Farming	Bayer	Implementation of data-driven, sustainable farming practices.	Digital Farming Solutions, ForwardFarming Demonstration Models, Regenerative Agriculture Practices.

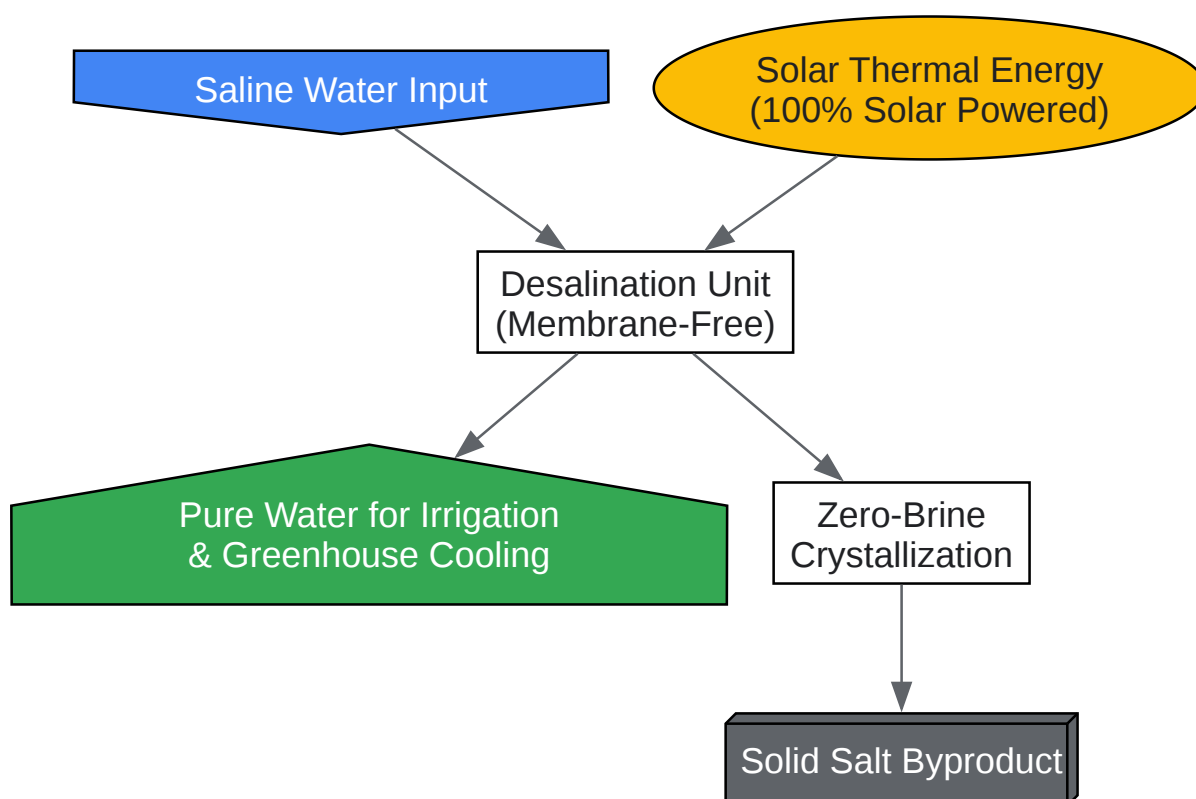
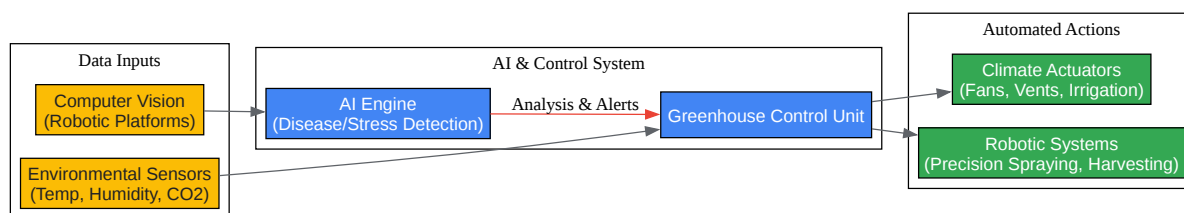
## Experimental Protocols and Methodologies

While detailed experimental protocols for ongoing research are proprietary, the foundational methodologies employed at the Innovation Oasis can be summarized as follows:

## **Center of Excellence for Abiotic Resilience and Crop Genomics (ARC-GEN)**

- **Plant Physiology Research:** This unit focuses on subjecting various seed types to simulated environmental stressors, such as high temperature, water deficit, and high salinity, within controlled growth chambers. Key performance indicators, including germination rates, biomass accumulation, water use efficiency, and photosynthetic activity, are monitored to identify the most adaptable and resilient varieties.
- **Gene Editing Research:** Leveraging advanced molecular techniques, this unit aims to identify and modify specific genetic markers associated with stress tolerance and enhanced yield. The research workflow involves gene discovery, functional validation, and the development of improved germplasm through targeted genetic refinement.





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